

Stachartin C synthesis protocol for laboratory use

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Compound of Interest

Compound Name: Stachartin C

Cat. No.: B1163457

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Stachartin C: Unraveling a Fungal Metabolite

Stachartin C is a naturally occurring compound classified as a phenylspirodrimane, a complex class of meroterpenoids. It is produced by the fungus *Stachybotrys chartarum*, a mold often found in water-damaged buildings. While the isolation and structural elucidation of **Stachartin C** have been documented, a complete laboratory protocol for its total synthesis has not yet been published in scientific literature. This means that a detailed, step-by-step guide for its chemical construction from simpler starting materials is not currently available for researchers and drug development professionals.

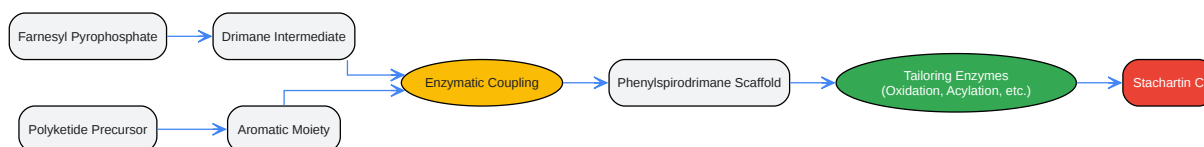
Compound Profile

Property	Value
Molecular Formula	C ₂₉ H ₄₁ NO ₆
Class	Phenylspirodrimane
Producing Organism	<i>Stachybotrys chartarum</i>
Significance	Part of a large family of fungal metabolites with diverse and potent biological activities.

Biosynthetic Pathway Insights

While a synthetic protocol is unavailable, understanding the natural production of **Stachartin C** within *Stachybotrys chartarum* can provide valuable insights. The biosynthesis of phenylspirodrimanes is a complex process involving multiple enzymatic steps. It is believed to start from the combination of a sesquiterpenoid drimane unit and a polyketide-derived aromatic moiety. This intricate biological machinery highlights the structural complexity that chemists aim to replicate in a laboratory setting.

The general biosynthetic pathway for phenylspirodrimanes is outlined below. It is important to note that this is a generalized representation and specific enzymes and intermediates for **Stachartin C** are still under investigation.



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Caption: Generalized biosynthetic pathway of phenylspirodrimanes.

Future Outlook

The lack of a published total synthesis for **Stachartin C** presents an open challenge and a potential opportunity for synthetic organic chemists. The development of a synthetic route would not only provide access to this specific compound for further biological evaluation but also contribute to the broader field of natural product synthesis by establishing new methodologies for constructing the complex phenylspirodrimane scaffold. As research into the metabolites of *Stachybotrys chartarum* continues, it is plausible that a total synthesis of **Stachartin C** will be reported in the future. Researchers interested in this compound should continue to monitor the chemical literature for new developments in this area.

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